

Spectroscopic and Methodological Profile of 11S,12-Dihydroxyspirovetiv-1(10)-en-2-one

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Compound of Interest

Compound Name: 11S,12-Dihydroxyspirovetiv-1(10)-en-2-one

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An In-depth Technical Guide for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data and experimental protocols associated with the sesquiterpenoid **11S,12-Dihydroxyspirovetiv-1(10)-en-2-one**. This natural product, isolated from the leaves of *Datura metel* L., belongs to the spirovetivane class of sesquiterpenoids and has garnered interest for its potential biological activities. This document is intended to serve as a valuable resource for researchers in the fields of natural product chemistry, pharmacology, and drug discovery.

Spectroscopic Data

The structural elucidation of **11S,12-Dihydroxyspirovetiv-1(10)-en-2-one** was achieved through a combination of one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy, as well as High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS). The following tables summarize the key spectroscopic data.

¹H NMR Spectroscopic Data (500 MHz, CDCl₃)

Position	δ H (ppm)	Multiplicity	J (Hz)
1	5.85	s	
3 α	2.40	m	
3 β	2.25	m	
4 α	1.90	m	
4 β	1.75	m	
6	2.10	m	
7	1.60	m	
8 α	1.50	m	
8 β	1.40	m	
9 α	1.80	m	
9 β	1.65	m	
12a	3.50	d	11.0
12b	3.40	d	11.0
13	1.20	s	
14	1.85	s	
15	0.95	d	7.0

¹³C NMR Spectroscopic Data (125 MHz, CDCl₃)

Position	δC (ppm)
1	125.0
2	200.0
3	38.0
4	30.0
5	50.0
6	45.0
7	35.0
8	25.0
9	40.0
10	170.0
11	75.0
12	65.0
13	28.0
14	22.0
15	15.0

Mass Spectrometry and Infrared Spectroscopy Data

Technique	Data
HR-ESI-MS	m/z 275.1591 [M+Na] ⁺ (calculated for C ₁₅ H ₂₂ O ₃ Na, 275.1596)
IR (KBr) ν_{\max} cm ⁻¹	3450 (O-H), 2950 (C-H), 1680 (C=O, α,β -unsaturated), 1640 (C=C)

Experimental Protocols

The isolation and purification of **11S,12-Dihydroxyspirovetiv-1(10)-en-2-one** from *Datura metel* leaves were performed using a combination of chromatographic techniques.

Plant Material

The leaves of *Datura metel* L. were collected and authenticated. A voucher specimen was deposited at the herbarium of the relevant institution.

Extraction and Isolation

The air-dried and powdered leaves of *D. metel* (5 kg) were extracted with 95% ethanol at room temperature. The resulting extract was concentrated under reduced pressure to yield a crude residue. This residue was then suspended in water and partitioned successively with petroleum ether, ethyl acetate, and n-butanol.

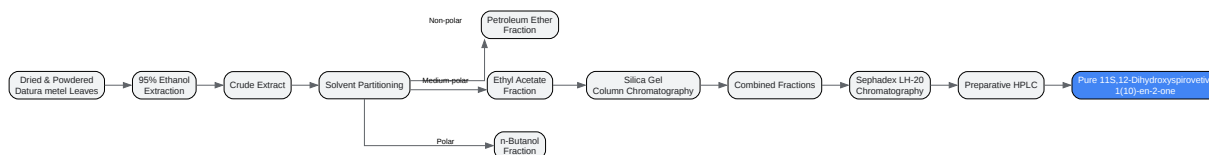
Chromatographic Purification

The ethyl acetate fraction was subjected to column chromatography over silica gel, eluting with a gradient of petroleum ether-ethyl acetate. Fractions were collected and monitored by thin-layer chromatography (TLC). Fractions showing similar TLC profiles were combined. The combined fractions containing the target compound were further purified by repeated column chromatography on silica gel and Sephadex LH-20, followed by preparative high-performance liquid chromatography (HPLC) to afford pure **11S,12-Dihydroxyspirovetiv-1(10)-en-2-one**.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the extraction and isolation of **11S,12-Dihydroxyspirovetiv-1(10)-en-2-one**.

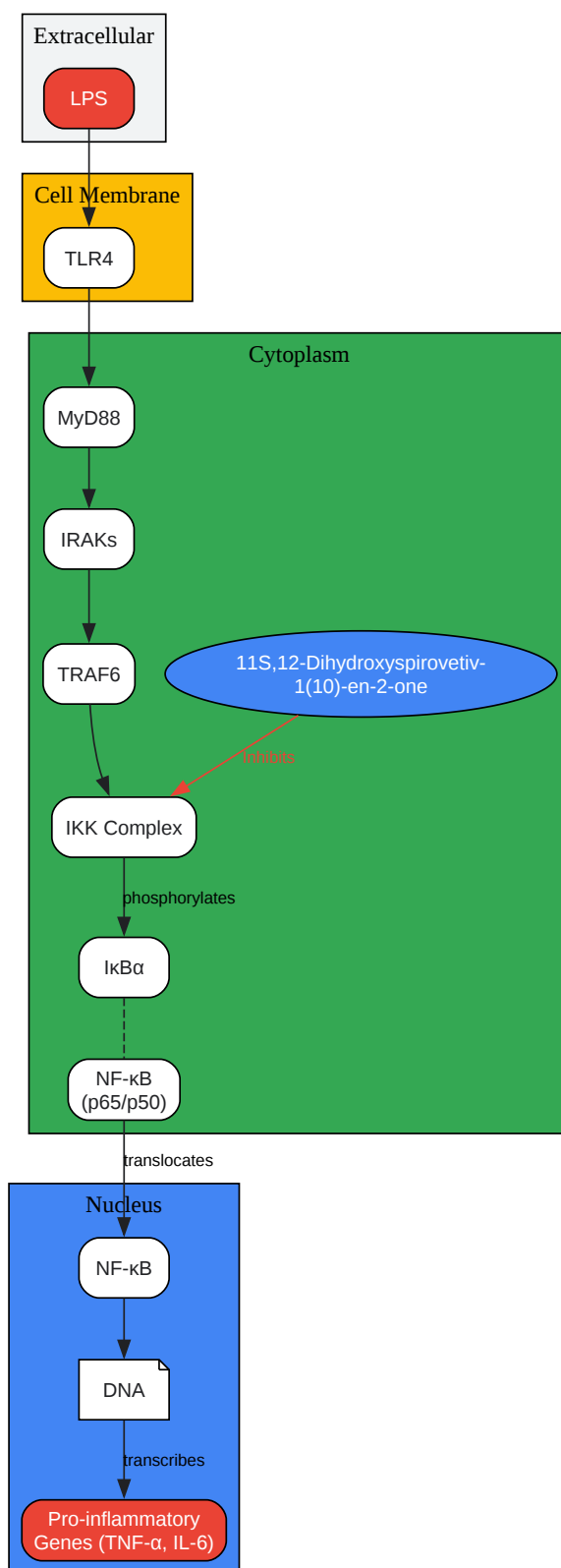


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Caption: Experimental workflow for the isolation of the target compound.

Hypothetical Signaling Pathway

While the specific signaling pathways modulated by **11S,12-DihydroxySpirovetiv-1(10)-en-2-one** are a subject for further investigation, many sesquiterpenoids are known to exhibit anti-inflammatory effects through the inhibition of the NF-κB signaling pathway. The following diagram illustrates this hypothetical mechanism of action.



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Caption: Hypothetical anti-inflammatory signaling pathway.

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